

Personal protective equipment for handling 4-Hydroxycoumarin

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Compound of Interest

Compound Name: 4-Hydroxycoumarin

Cat. No.: B7728043

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Essential Safety and Handling Guide for 4-Hydroxycoumarin

This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **4-Hydroxycoumarin** in a laboratory setting. Adherence to these guidelines is essential for ensuring the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **4-Hydroxycoumarin**, the use of appropriate personal protective equipment is mandatory to prevent exposure. The primary routes of exposure are skin contact, absorption, and inhalation of dust.^[1]

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[2][3][4]}
- **Skin Protection:**
 - **Gloves:** Handle the substance with gloves, which must be inspected before use.^[2] Nitrile rubber gloves with a minimum thickness of 0.11 mm are recommended.^[2] Use a proper glove removal technique to avoid skin contact.^[2]

- Clothing: Wear a lab coat and other appropriate protective clothing to prevent skin exposure.[3][5] For major spills or significant exposure risk, a complete chemical-resistant suit may be necessary.[2][5]
- Respiratory Protection:
 - Under normal operating conditions with adequate general exhaust ventilation, respiratory protection is not typically required.[1][3][4]
 - If dust is generated or there is a risk of overexposure, wear an approved dust respirator.[1][2][5] For nuisance dust exposures, a P95 (US) or P1 (EU EN 143) particle respirator is suitable.[2] For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[2]

Chemical and Physical Properties

A summary of key quantitative data for **4-Hydroxycoumarin** is provided below.

Property	Value	Citations
Molecular Formula	C ₉ H ₆ O ₃	[3][4]
Molecular Weight	162.14 g/mol	[3][4]
Appearance	Off-white to beige or yellow crystalline solid/powder	[2][4][6]
Melting Point	210 - 215 °C (410 - 419 °F)	[2][4]
Solubility	Soluble in ethanol, DMSO, and dimethylformamide (~30 mg/ml). Sparingly soluble in aqueous buffers.	[7]
Hazards	Harmful if swallowed (Acute Toxicity, Oral, Category 4). Causes skin and serious eye irritation. May cause respiratory irritation.	[6]

Operational Plans: Handling and Storage Protocols

Strict adherence to the following procedures minimizes the risk of exposure and accidents.

General Handling Protocol:

- Ventilation: Always use in a well-ventilated area. Local exhaust ventilation may be required for procedures that generate dust.[\[1\]](#)[\[2\]](#)
- Avoid Contact: Prevent all unnecessary personal contact. Avoid contact with skin and eyes, and do not breathe in dust.[\[1\]](#)[\[4\]](#)
- Hygiene: Do not eat, drink, or smoke in the handling area.[\[1\]](#) Always wash hands thoroughly with soap and water after handling and before breaks.[\[1\]](#)[\[2\]](#) Work clothes should be laundered separately.[\[1\]](#)
- Container Management: Keep containers securely sealed when not in use and protect them from physical damage.[\[1\]](#)

Storage Protocol:

- Conditions: Store in a cool, dry, well-ventilated place, away from sunlight.[\[1\]](#)[\[3\]](#)
- Containers: Keep the substance in its original, tightly closed container.[\[1\]](#)[\[6\]](#)
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Emergency and Disposal Plans

Spill Response Protocol:

- Immediate Actions: Clean up all spills immediately.[\[1\]](#)
- Minor Spills:
 - Ensure proper PPE is worn (gloves, safety glasses, dust respirator).[\[1\]](#)

- Use dry clean-up procedures; sweep or vacuum the spilled solid. Avoid generating dust.[1][2]
- Place the collected material into a suitable, labeled container for disposal.[1][2]
- Flush the area with water after cleanup.[1]
- Major Spills:
 - Evacuate personnel from the area.[1][2]
 - Alert the appropriate emergency services (e.g., Fire Brigade), informing them of the location and nature of the hazard.[1]
 - Wear full protective equipment, including a complete suit and a self-contained breathing apparatus.[1][5]
 - Contain the spill using sand, earth, or vermiculite to prevent it from entering drains or waterways.[1]
 - Collect the recoverable product and absorb the remaining material for placement in appropriate disposal containers.[1]

Caption: Workflow for **4-Hydroxycoumarin** Spill Response.

First Aid Measures:

- Ingestion: If swallowed, rinse the mouth with water and give a glass of water. Seek medical advice.[2][6]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and consult a physician.[2][6]
- Skin Contact: Wash the affected area with soap and plenty of water. If skin irritation occurs, get medical advice.[2][6]
- Eye Contact: Immediately hold eyelids apart and flush the eyes continuously with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek

medical attention.[1][2][6]

Disposal Plan:

- Consult Regulations: Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1][4]
- Professional Disposal: Engage a licensed professional waste disposal service.[2]
- Methodology: A recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Packaging: Dispose of contaminated packaging and containers as unused product in accordance with regulations.[2]

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